

4-Fluorobenzyl bromide safety data sheet and handling

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Compound of Interest

Compound Name: 4-Fluorobenzyl bromide

Cat. No.: B140689

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An In-Depth Technical Guide to the Safe Handling of 4-Fluorobenzyl Bromide

Introduction

4-Fluorobenzyl bromide (CAS No. 459-46-1) is a substituted benzyl bromide reagent widely utilized by researchers, scientists, and drug development professionals.^{[1][2]} Its importance lies in its role as a key intermediate in organic synthesis for preparing a range of biologically active compounds, including bronchodilators, neurochemicals, and antibacterials.^{[1][2][3]} With the molecular formula C_7H_6BrF and a molecular weight of 189.02 g/mol, this compound, also known as α -Bromo-4-fluorotoluene or 1-(Bromomethyl)-4-fluorobenzene, requires careful handling due to its hazardous properties.^{[2][4][5][6][7]} This guide provides a comprehensive overview of its safety data, handling protocols, and emergency procedures.

Physical and Chemical Properties

4-Fluorobenzyl bromide is a colorless to light yellow liquid that is sensitive to moisture and reacts with water to produce toxic fumes.^{[1][2][6]} It is stable at room temperature when stored in a closed container under normal conditions.^{[1][2]}

Property	Value	Source(s)
Appearance	Colorless to light yellow liquid	[1][2][8]
Molecular Formula	C ₇ H ₆ BrF	[4]
Molecular Weight	189.02 g/mol	[5]
CAS Number	459-46-1	[4][5]
Boiling Point	85 °C @ 15 mmHg	[1][5][8]
Density	1.517 g/mL @ 25 °C	[1][5]
Flash Point	74.8 °C or >110 °C (>230 °F)	[1][2][8]
Refractive Index	1.547 (n ₂₀ /D)	[1][5]
Vapor Pressure	0.143 mmHg @ 25 °C	[2]

Hazard Identification and Classification

This compound is classified as a hazardous substance, primarily due to its corrosive nature. It is a lachrymator, meaning it causes tearing, and can cause severe burns to the skin, eyes, and respiratory and digestive tracts.[2][6]

Classification	Code	Description	Source(s)
GHS Pictogram	GHS05	Corrosion	[7]
Signal Word	Danger	[7][9][10]	
Hazard Statements	H314	Causes severe skin burns and eye damage	[9][10][11]
H318	Causes serious eye damage	[9][11][12]	
H335	May cause respiratory irritation	[12]	
Hazard Class	8	Corrosive substances	[2]
Packing Group	III	[2]	
NFPA Health Hazard	3	Short exposure could cause serious temporary or residual injury	[12]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with **4-Fluorobenzyl bromide** to minimize exposure and risk.

Handling Procedures

- **Ventilation:** Always handle the product in a well-ventilated area, such as a chemical fume hood, or within a closed system to keep airborne concentrations low.[6][8][10]
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling.[8] Do not eat, drink, or smoke in the work area.[12] Contaminated clothing must be removed immediately and washed before reuse.[6]
- **Avoid Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[6][12][13] Avoid breathing any mists, vapors, or spray.[8][12]

- Equipment: Use non-sparking tools and ensure proper grounding procedures are followed to prevent static discharge.[12]

Storage Conditions

- Container: Store in a tightly closed container.[1][2][6]
- Environment: The storage area must be cool, dry, and well-ventilated.[1][2][6]
- Protection: Protect from moisture, as it reacts with water.[2][6] It is recommended to store the material under an inert atmosphere.[8][12]
- Incompatible Materials: Store away from incompatible substances such as bases, strong oxidizing agents, alcohols, amines, and metals.[6][8][13]



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Caption: Workflow for the safe handling of **4-Fluorobenzyl bromide**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is critical to prevent personal exposure.

Protection Type	Specification	Source(s)
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	[6] [10] [12]
Skin	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[6] [8] [10]
Respiratory	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A full-face respirator with a filter for organic gases and vapors (Type A, Brown) is recommended.	[8] [10]

Emergency and First Aid Protocols

Immediate and appropriate action is crucial in the event of an emergency. Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of the workstation.[\[6\]](#)

First Aid Measures

- Inhalation: Remove the victim to fresh air immediately.[\[6\]](#)[\[13\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[12\]](#)[\[13\]](#)

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[6][12] Get immediate medical aid.[6][12]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][13] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[6][12]
- Ingestion: Do NOT induce vomiting.[4][6][12] If the victim is conscious and alert, rinse their mouth with water and give a cupful of water to drink.[6] Never give anything by mouth to an unconscious person.[6][12] Call for immediate medical assistance.[8]

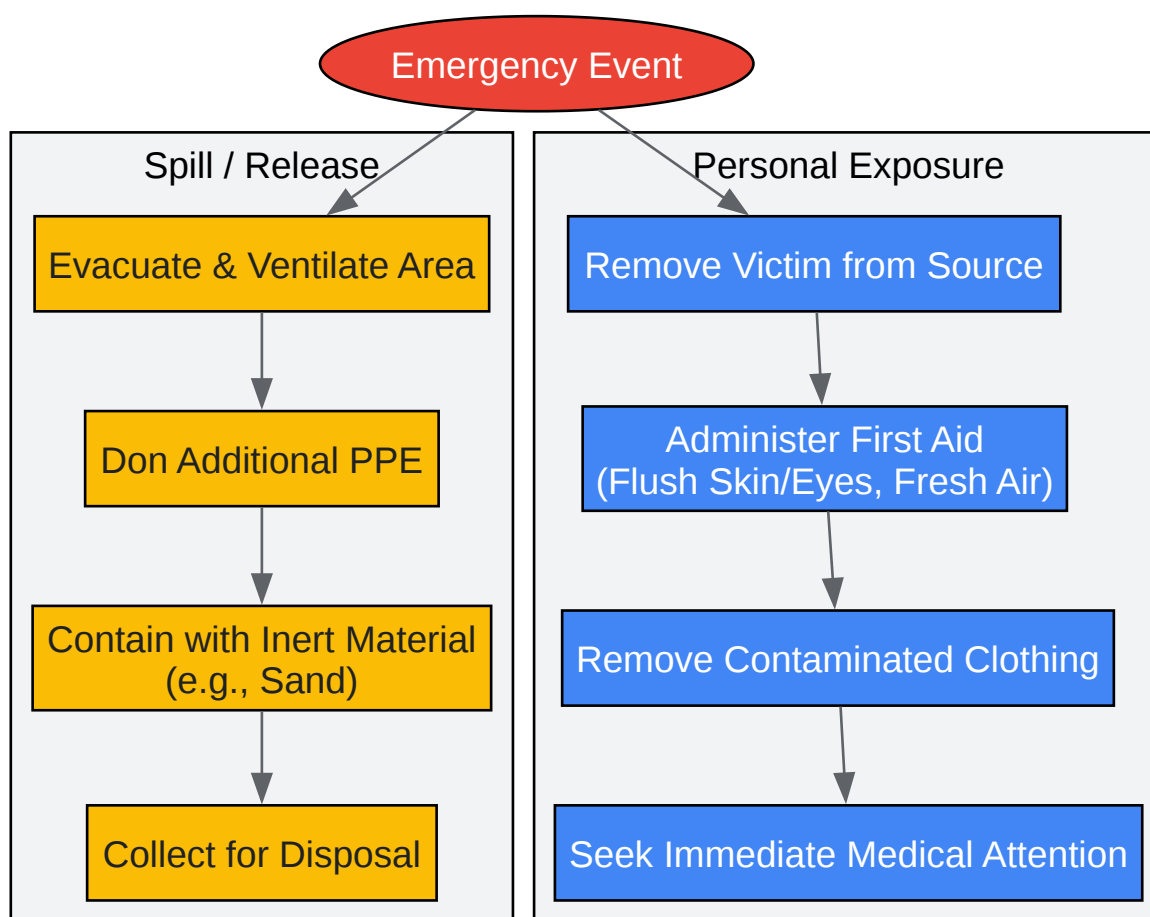
Accidental Release Measures

In case of a spill, evacuate unnecessary personnel and ensure adequate ventilation.[12]

Absorb the spill with an inert, dry material such as sand, silica gel, or vermiculite.[8][13] Collect the absorbed material and place it into a suitable, closed container for disposal.[8][13] Do not allow the chemical to enter drains or waterways.[8]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[12][13]
- Inappropriate Media: DO NOT USE WATER. The material reacts with water, which can generate flammable or explosive hydrogen gas if in contact with metal surfaces.[13]
- Hazards: During a fire, irritating and highly toxic gases may be generated, including carbon monoxide, carbon dioxide, hydrogen bromide, and gaseous hydrogen fluoride.[8][13]
- Protective Gear: Firefighters must wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode and full protective gear.[8][13]



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Caption: Logical flow for emergency response to a spill or personal exposure.

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **4-Fluorobenzyl bromide** have not been fully investigated.[8] There is no available LD50/LC50 data, and it is not listed as a carcinogen by ACGIH, IARC, NTP, or California Proposition 65.[6] However, the primary known effects are severe irritation and chemical burns to the points of contact.[6] Inhalation may cause delayed pulmonary edema.[6][13]

Ecological Information

There is no specific data available on the toxicity of this compound to fish, daphnia, or other aquatic invertebrates.[4] Due to the lack of data and its hazardous nature, the chemical should not be allowed to enter drains or the environment.[8] It is expected to be mobile in the environment due to its volatility.[8]

Transportation and Disposal

- Transportation: **4-Fluorobenzyl bromide** is classified for transport under UN number 3265, as a corrosive liquid, acidic, organic, n.o.s.[2] It falls under Hazard Class 8 and Packing Group III.[2]
- Disposal: Waste from this material must be considered hazardous.[8] Disposal should be carried out in accordance with all applicable local, regional, and national regulations.[10] Chemical waste generators must ensure complete and accurate classification of the waste.[8]

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